

Application Notes and Protocols for Preparing TES-1025 Stock Solution in DMSO

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Compound of Interest

Compound Name: TES-1025

Cat. No.: B611293

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Introduction

TES-1025 is a potent and selective inhibitor of human α -amino- β -carboxymuconate- ϵ -semialdehyde decarboxylase (ACMSD), a key enzyme in the de novo NAD⁺ synthesis pathway.^{[1][2][3][4][5]} By inhibiting ACMSD, **TES-1025** effectively increases intracellular NAD⁺ levels, making it a valuable tool for research in areas such as metabolic disorders, inflammatory diseases, and aging.^{[2][4][5][6]} This document provides a detailed protocol for the preparation of a **TES-1025** stock solution in dimethyl sulfoxide (DMSO), ensuring optimal solubility and stability for use in various experimental settings.

Data Presentation

The following table summarizes the key quantitative data for **TES-1025** and its solubility in DMSO.

Parameter	Value	Reference
Molecular Weight	383.44 g/mol	[1]
Formula	C18H13N3O3S2	[1]
CAS Number	1883602-21-8	[1][2][3]
Appearance	White to yellow solid	[1]
Solubility in DMSO	100 mg/mL (260.80 mM)	[1]
Recommended Storage (Powder)	-20°C for 3 years or 4°C for 2 years	[1]
Recommended Storage (Stock Solution in DMSO)	-80°C for up to 2 years or -20°C for up to 1 year	[1]
IC50 (ACMSD)	13 nM	[1][2][3]
Ki	0.85 ± 0.22 nM	[2][4]

Experimental Protocol: Preparation of TES-1025 Stock Solution

This protocol details the steps for preparing a 50 mM stock solution of **TES-1025** in DMSO. This concentration is suitable for a wide range of applications, including cell-based assays and enzyme kinetics experiments.[2][3]

Materials:

- **TES-1025** powder
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO), newly opened
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

- Water bath or heat block (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

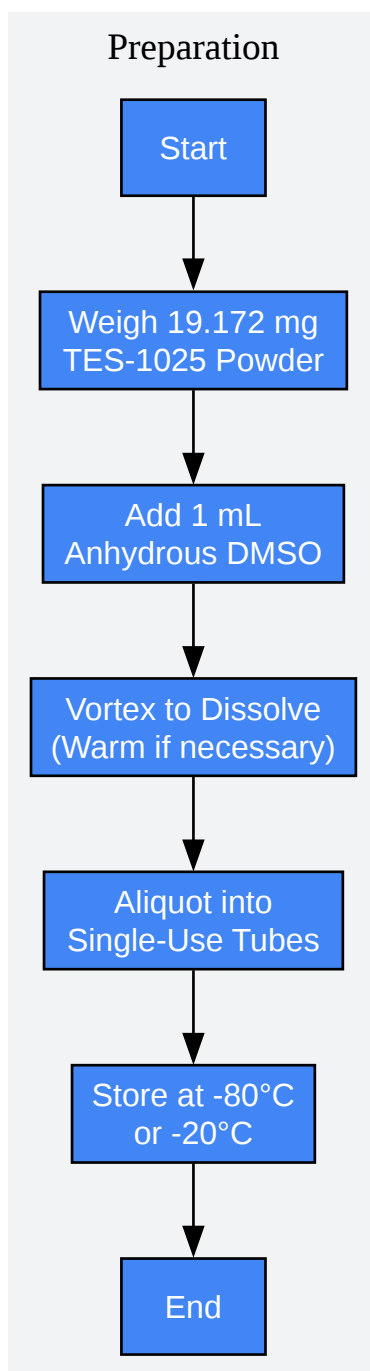
- Pre-weighing Preparation: Before handling **TES-1025**, ensure all necessary equipment is clean and readily accessible. It is crucial to use a newly opened bottle of anhydrous DMSO as it is hygroscopic and absorbed water can affect solubility.[\[1\]](#)
- Calculating the Required Mass: To prepare 1 mL of a 50 mM stock solution, calculate the required mass of **TES-1025** using the following formula:

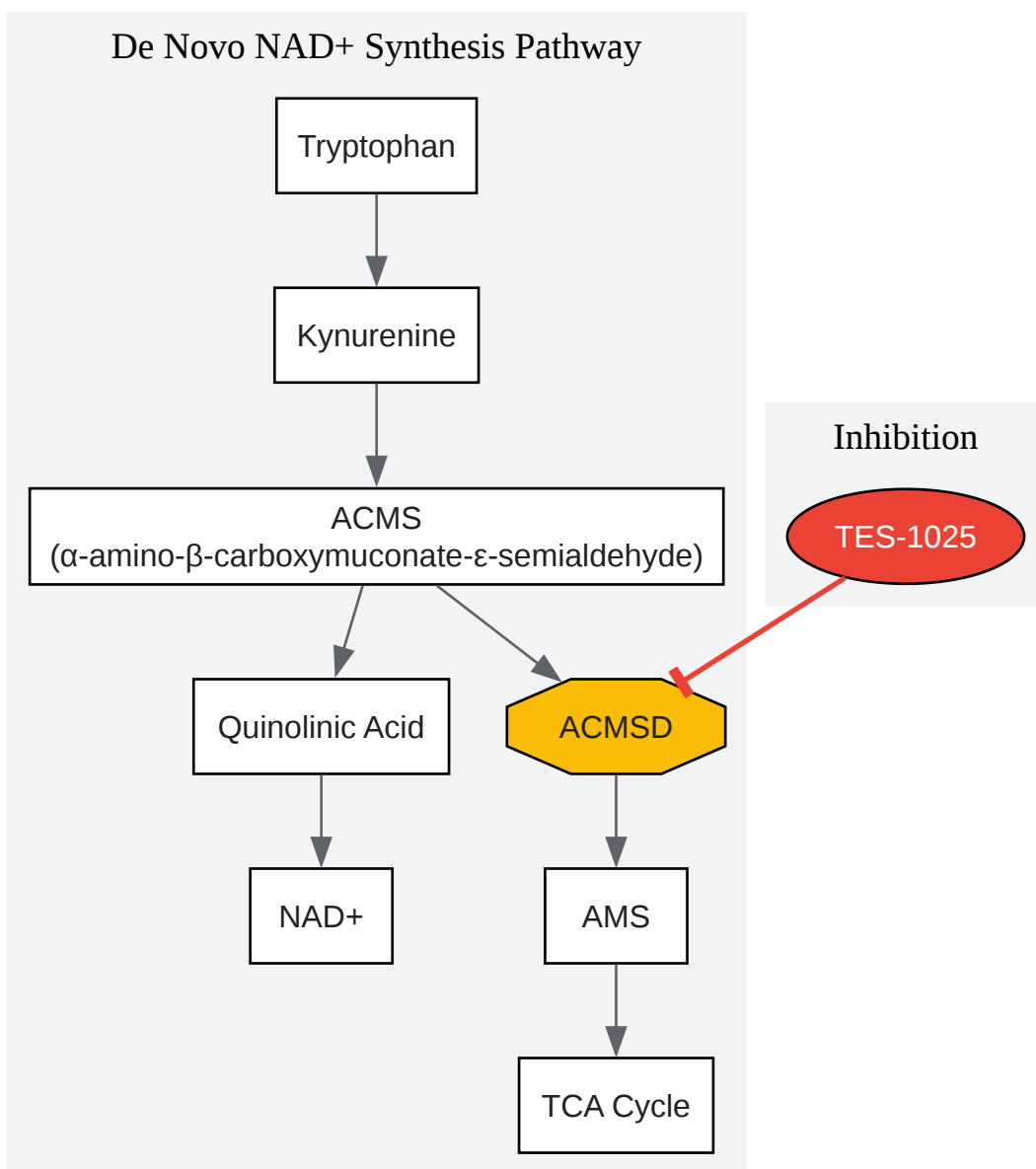
$$\text{Mass (mg)} = \text{Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

$$\text{Mass (mg)} = 50 \text{ mM} \times 1 \text{ mL} \times 383.44 \text{ g/mol} / 1000 = 19.172 \text{ mg}$$

- Weighing **TES-1025**: Carefully weigh out 19.172 mg of **TES-1025** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- Adding DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **TES-1025** powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the compound. If precipitation occurs, gentle warming in a water bath (37°C) and/or sonication can be used to aid dissolution.[\[1\]](#) Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquoting and Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed tubes to minimize freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[\[1\]](#)

Visualizations





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